

Safeguarding Your Research: A Comprehensive Guide to Handling 1-Methoxy-2-butanol

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Compound of Interest

Compound Name: 1-Methoxy-2-butanol

Cat. No.: B1294847

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling, storage, and disposal of **1-Methoxy-2-butanol**. This guide provides immediate, procedural, and step-by-step guidance to ensure laboratory safety and operational efficiency.

Core Safety and Physical Properties

1-Methoxy-2-butanol is a flammable liquid and vapor, necessitating careful handling to prevent ignition.[1][2] It is crucial to keep it away from heat, sparks, open flames, and hot surfaces.[2] The substance is also a combustible liquid. All equipment used during handling must be grounded to prevent static discharge.[2]

For easy reference, the key quantitative data for **1-Methoxy-2-butanol** is summarized in the table below.

Property	Value	Source
CAS Number	53778-73-7	[1]
Molecular Formula	C5H12O2	[3]
Molecular Weight	104.15 g/mol	[1]
Appearance	Colorless liquid	[3]
Boiling Point	133-135 °C	[1]
Flash Point	39 °C (102.2 °F) - closed cup	[1][2]
Density	0.906 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.412	[1]

Personal Protective Equipment (PPE) Protocol

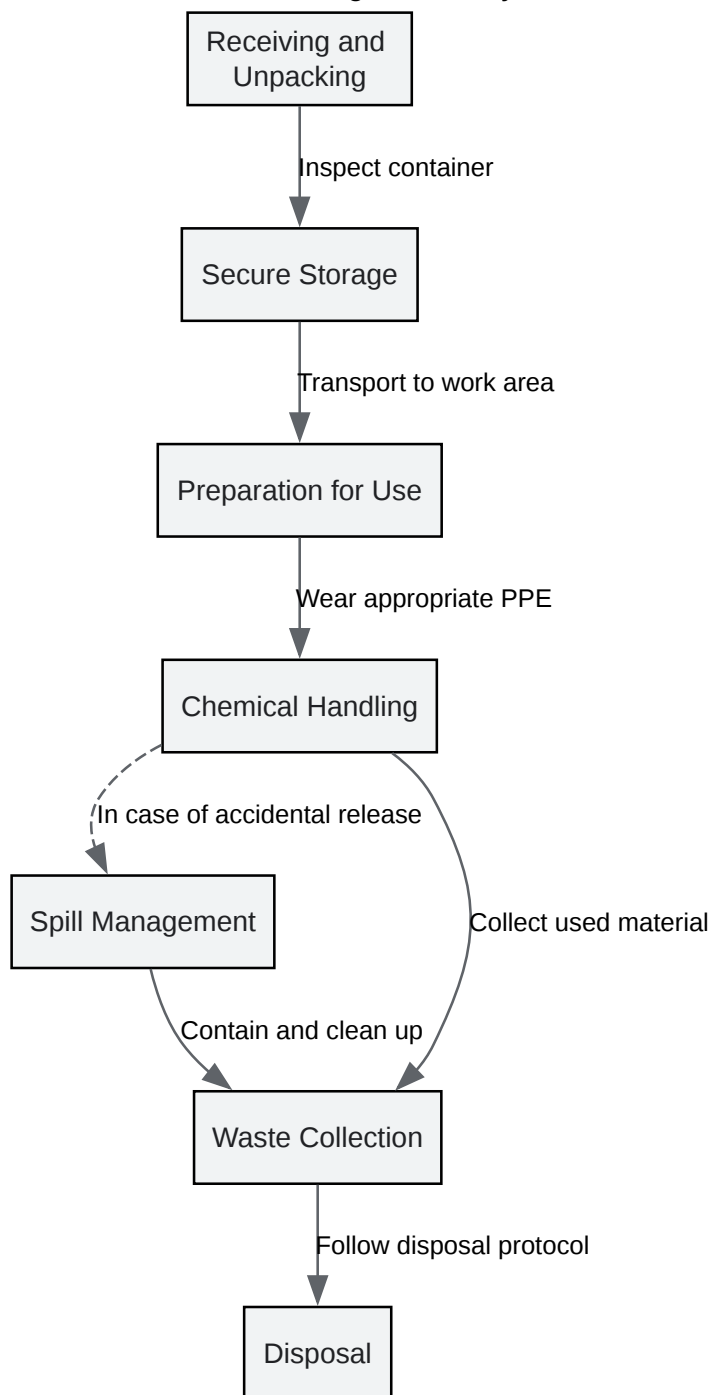
Strict adherence to the following Personal Protective Equipment (PPE) guidelines is mandatory to ensure personal safety when handling **1-Methoxy-2-butanol**.

PPE Category	Specification	Rationale
Eye and Face Protection	Eyeshields, Faceshields, or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]	To prevent eye contact with the chemical.
Hand Protection	Protective gloves. The specific material and thickness must be selected based on the duration and nature of the handling.	To prevent skin contact.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.[2] A type ABEK (EN14387) respirator filter is recommended.[1]	To protect against inhalation of vapors.
Body Protection	Appropriate protective clothing to prevent skin exposure.[2]	To prevent skin contact.

Handling and Storage Workflow

The following diagram outlines the standard operating procedure for the safe handling and storage of **1-Methoxy-2-butanol**, from initial reception to final disposal.

Workflow for Handling 1-Methoxy-2-butanol



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Caption: Logical workflow for handling **1-Methoxy-2-butanol**.

Detailed Operational and Disposal Plans

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure adequate ventilation in the work area. Use of a fume hood is strongly recommended.[\[2\]](#)
 - Remove all potential ignition sources from the vicinity, such as open flames, hot surfaces, and spark-producing equipment.[\[2\]](#)
 - Ground all containers and receiving equipment to prevent static discharge.[\[2\]](#)
 - Have a spill kit readily accessible.
- Handling:
 - Wear the appropriate PPE as detailed in the table above.
 - Use only non-sparking tools.[\[2\]](#)
 - When transferring the chemical, pour slowly to minimize splashing and vapor generation.
 - Keep the container tightly closed when not in use.[\[2\]](#)
- In Case of a Spill:
 - Evacuate non-essential personnel from the area.
 - If safe to do so, stop the leak.
 - Contain the spill using an inert absorbent material such as sand or earth.
 - Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[\[2\]](#)
 - Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

All waste materials, including contaminated absorbent materials and empty containers, must be disposed of in accordance with local, regional, and national regulations.

- Waste Collection:
 - Collect all **1-Methoxy-2-butanol** waste in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- Disposal:
 - Dispose of the chemical waste through an approved waste disposal plant.[\[2\]](#)[\[4\]](#)
 - Empty containers may retain product residue and should be treated as hazardous waste. Do not reuse empty containers.

First Aid Measures

In the event of exposure, immediate action is critical.

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[\[2\]](#)
- After Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. If skin irritation persists, call a physician.[\[2\]](#)
- After Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[2\]](#)
- After Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.[\[2\]](#)

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